

# Personal protective equipment for handling Dimethyl Phthalate-13C2

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## Compound of Interest

Compound Name: Dimethyl Phthalate-13C2

Cat. No.: B584817

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## Essential Safety and Handling Guide for Dimethyl Phthalate-13C2

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling **Dimethyl Phthalate-13C2** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and minimize environmental impact.

Chemical Identifier:

- Name: **Dimethyl Phthalate-13C2**
- Synonyms: DMP-13C2, 1,2-Benzenedicarboxylic acid, dimethyl ester-13C2
- CAS Number: Not available for the labeled compound, unlabeled is 131-11-3

## Hazard Identification and Personal Protective Equipment (PPE)

**Dimethyl Phthalate-13C2** should be handled with the same precautions as its unlabeled counterpart, Dimethyl Phthalate (DMP). The primary hazards include eye irritation and potential skin irritation upon prolonged contact.[1] Inhalation of high concentrations of vapors or mists may cause respiratory tract irritation.[1] It is also classified as harmful to aquatic life.[2]

Table 1: Required Personal Protective Equipment (PPE)

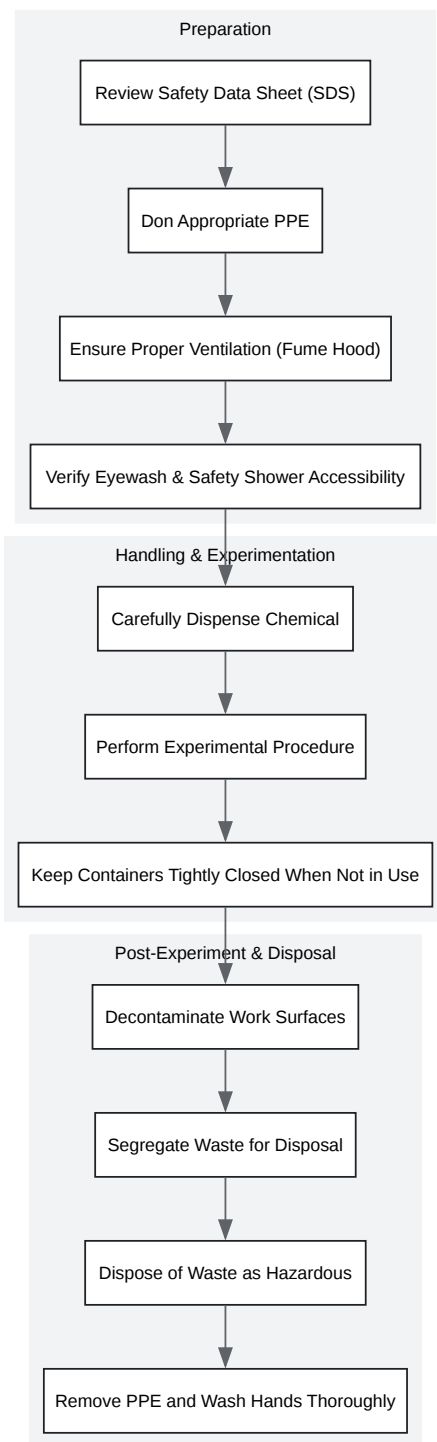
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3]	To prevent eye contact which can cause significant irritation. [1][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).[3]	To prevent skin contact. Although acute dermal toxicity is low, prolonged contact may cause irritation and absorption of harmful amounts.[1]
Body Protection	A lab coat or other protective clothing to minimize skin contact.[5]	To protect skin from accidental splashes or spills.[5]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA approved respirator is necessary if exposure limits are exceeded or if ventilation is inadequate. [1][3]	To prevent inhalation of vapors or mists, especially when heated or aerosolized.[1]

## Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical to ensure safety. Always work in a designated area, such as a chemical fume hood, especially when handling larger quantities or when there is a potential for aerosol generation.

Experimental Workflow Diagram

## Safe Handling Workflow for Dimethyl Phthalate-13C2

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Caption: This diagram outlines the procedural steps for the safe handling of **Dimethyl Phthalate-13C2**, from initial preparation to final disposal.

## Spill Management and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

Table 2: Emergency Procedures

Incident	Immediate Action
Skin Contact	Immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops and persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical aid.[1]
Ingestion	Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[6]
Small Spill	Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[1] [4] Place the absorbed material into a clean, dry, and labeled container for disposal.[4]
Large Spill	Evacuate the area. Stop the leak if it can be done without risk. Dike the spill to prevent it from entering waterways or sewers.[2] Cover the spill with a plastic sheet to minimize spreading.[4] Clean up should only be performed by trained personnel.

## Storage and Disposal Plan

Proper storage and disposal are crucial for safety and environmental protection.

#### Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong acids and bases.[1][5]
- Keep containers tightly closed and sealed until ready for use.[2]
- Ensure that storage containers are clearly labeled.
- Facilities storing this material should be equipped with an eyewash station and a safety shower.[1]

#### Disposal Plan:

- All waste containing **Dimethyl Phthalate-13C2**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.[3]
- Dispose of waste in sealed, properly labeled containers.[2]
- Waste disposal should be in full compliance with all local, state, and federal regulations.[2]  
Do not allow the product to enter drains or waterways.[7]

## Physical and Chemical Properties

The following data is for the unlabeled Dimethyl Phthalate and is expected to be representative of the 13C2 labeled version.

Table 3: Physical and Chemical Data of Dimethyl Phthalate

Property	Value
Appearance	Colorless, oily liquid
Molecular Formula	C10H10O4
Molecular Weight	194.19 g/mol
Boiling Point	282 - 283.7 °C (539.6 - 542.7 °F)[1][6]
Melting Point	2 - 5.5 °C (35.6 - 41.9 °F)[1][6]
Flash Point	146 - 150 °C (294.8 - 302 °F)[1][5]
Specific Gravity	1.19 g/cm <sup>3</sup>
Solubility in Water	0.4% at 20°C
Vapor Density	6.69 - 6.7 (Air = 1)[1][6]

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